

A Comparative Guide to Proficiency Testing Schemes for Fatty Acid Analysis

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Compound of Interest

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For researchers, scientists, and drug development professionals engaged in fatty acid analysis, ensuring the accuracy and reliability of analytical data is paramount. Proficiency testing (PT) schemes offer a robust mechanism for laboratories to assess and demonstrate the quality of their measurements against their peers. This guide provides a comprehensive comparison of major PT schemes for fatty acid analysis, detailing their offerings, methodologies, and reporting structures to aid in the selection of the most suitable program for your laboratory's needs.

Key Proficiency Testing Scheme Providers

Several organizations are recognized globally for providing high-quality PT schemes in the field of fats and oils analysis. The most prominent include the American Oil Chemists' Society (AOCS), FAPAS (a brand of Fera Science Ltd.), LGC, and the Bureau Interprofessionnel d'Etudes Analytiques (BIPEA). These organizations are typically accredited to ISO/IEC 17043, the international standard for the competence of proficiency testing providers.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)

Comparison of Proficiency Testing Schemes

The selection of a PT scheme is dependent on several factors, including the specific fatty acids of interest, the sample matrices routinely analyzed, the frequency of testing required, and budget considerations. The following tables provide a comparative overview of the fatty acid PT schemes offered by AOCS, FAPAS, LGC, and BIPEA.

Table 1: Comparison of Fatty Acid Proficiency Testing Schemes by Provider

Feature	AOCS (American Oil Chemists' Society)	FAPAS (Fera Science Ltd.)	LGC (AXIO Proficiency Testing)	BIPEA
Scheme Name	Laboratory Proficiency Program (LPP) [5][13]	Food Chemistry Proficiency Testing[8]	Quality in Food Chemistry Scheme (QFCS) [1][3]	Fats and Oils (PTS 21) & other food-related schemes[7][10][12][17]
Accreditation	ISO/IEC 17043[6][13]	ISO/IEC 17043[8]	ISO/IEC 17043[1][3]	ISO/IEC 17043[7][10]
Typical Matrices	Edible oils (soybean, olive, marine, specialty oils), oilseeds, fat-containing food products.[5][18][19][20]	Edible oils (vegetable, olive, fish), milk powder, infant formula, chocolate, biscuits, animal fat, mixed fat spreads.[8]	Infant formula, mixed fat spread, cod liver oil, frying oil.[1][3]	Fats and oils (vegetable, animal), dairy products, fish and fishery products, dietary products.[7][10][15][17]
Frequency	Typically quarterly for most schemes. [18][19][20]	Multiple rounds per year; schedule varies by specific scheme.[8][21]	Multiple rounds per year; schedule varies by specific scheme.[22]	Multiple rounds per year (e.g., 10 rounds for Fats and Oils scheme).[7][10]
Cost Information	Membership offers discounts on LPP participation. Specific pricing is available on the AOCS website. [23]	Prices are listed in GBP and are exclusive of carriage/handling fees and VAT.[8][24]	Pricing is available in the AXIO Proficiency Testing catalogue and requires an account to view. [2][25]	A joining fee and annual fee are applicable. The cost of participation is based on the selected schemes.[26]

Table 2: Analyte Coverage in Fatty Acid Proficiency Testing Schemes

Provider	General Fatty Acid Analysis	Specific Fatty Acid Profiles and Individual Analytes
AOCS	Fatty Acid Composition, Total trans Fatty Acids, EPA/DHA/Omega-3 Quantification. [5] [20]	Specific schemes for Marine Oil Fatty Acid Profile and Specialty Oils Fatty Acid Composition. [18]
FAPAS	Saturated, monounsaturated, polyunsaturated fatty acids, total trans fatty acids, total omega-3, and total omega-6. [8]	Fatty acid profile including butyric acid, cholesterol, and erucic acid in specific matrices. Some schemes may include individual omega-3 and omega-6 fatty acids. [8]
LGC	Saturates, mono-unsaturates, poly-unsaturates, total trans fatty acids, omega-3, and omega-6. [1]	Detailed fatty acid composition in infant formula including Lauric acid (12:0), Myristic acid (14:0), Palmitic acid (16:0), Stearic acid (18:0), Oleic acid (18:1), Linoleic acid (18:2), and others. [3]
BIPEA	Saturated, unsaturated, and trans fatty acids. [17]	Fatty acid profiles including octadecenoic, octadecadienoic, and octadecatrienoic acids. Also includes analysis of triglycerides. [7] [10]

Quantitative Data and Performance Evaluation

A primary function of PT schemes is to provide an objective assessment of a laboratory's performance. This is typically achieved through statistical analysis of the submitted data from all participating laboratories. While the specific performance reports are confidential to each participating laboratory, the providers generally offer comprehensive statistical summaries.

These reports commonly include:

- **Assigned Value:** The consensus value for the concentration of the analyte, determined from the results of all participants.
- **Standard Deviation for Proficiency Assessment (SDPA):** A measure of the variability in the results.
- **Z-score:** A standardized measure of a laboratory's performance, calculated as: $z = (x - X) / \sigma$ where:
 - x is the laboratory's result
 - X is the assigned value
 - σ is the SDPA

A z-score between -2 and 2 is generally considered satisfactory. Scores outside this range may indicate a need for investigation and corrective action. Providers like AOCS and FAPAS are known to provide detailed reports including z-score charts and Kernel density plots to help laboratories visualize their performance relative to their peers.[\[8\]](#)[\[27\]](#)

It is important to note that publicly available experimental data directly comparing the performance of laboratories across these different PT schemes is not readily available due to the confidential nature of PT results.

Experimental Protocols for Fatty Acid Analysis

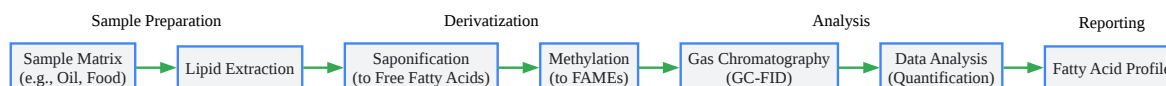
The methodologies for fatty acid analysis are well-established and standardized by international organizations. PT scheme providers typically allow participants to use their routine in-house methods but may recommend or require adherence to official methods for certain schemes. The general workflow for fatty acid analysis is as follows:

- **Lipid Extraction:** The initial step involves extracting the lipids from the sample matrix. The choice of method depends on the nature of the sample.
- **Saponification and Methylation (Derivatization):** The extracted lipids (primarily triglycerides) are saponified to release the fatty acids, which are then converted to their corresponding

fatty acid methyl esters (FAMES). This derivatization step is crucial as FAMES are more volatile and suitable for gas chromatography (GC) analysis. Common methods for preparing FAMES include:

- Boron Trifluoride (BF₃)-Methanol Method: A widely used and effective method. (e.g., AOCS Official Method Ce 2-66, AOAC Official Method 969.33).
- Acid-catalyzed Transesterification: Using methanolic HCl or sulfuric acid.
- Base-catalyzed Transesterification: Using sodium methoxide or potassium hydroxide in methanol.
- Gas Chromatography (GC) Analysis: The FAMES are separated and quantified using a GC equipped with a flame ionization detector (FID). The choice of GC column is critical for achieving good separation of the fatty acids. Highly polar capillary columns are commonly used for this purpose.

The following diagram illustrates the typical workflow for fatty acid analysis:

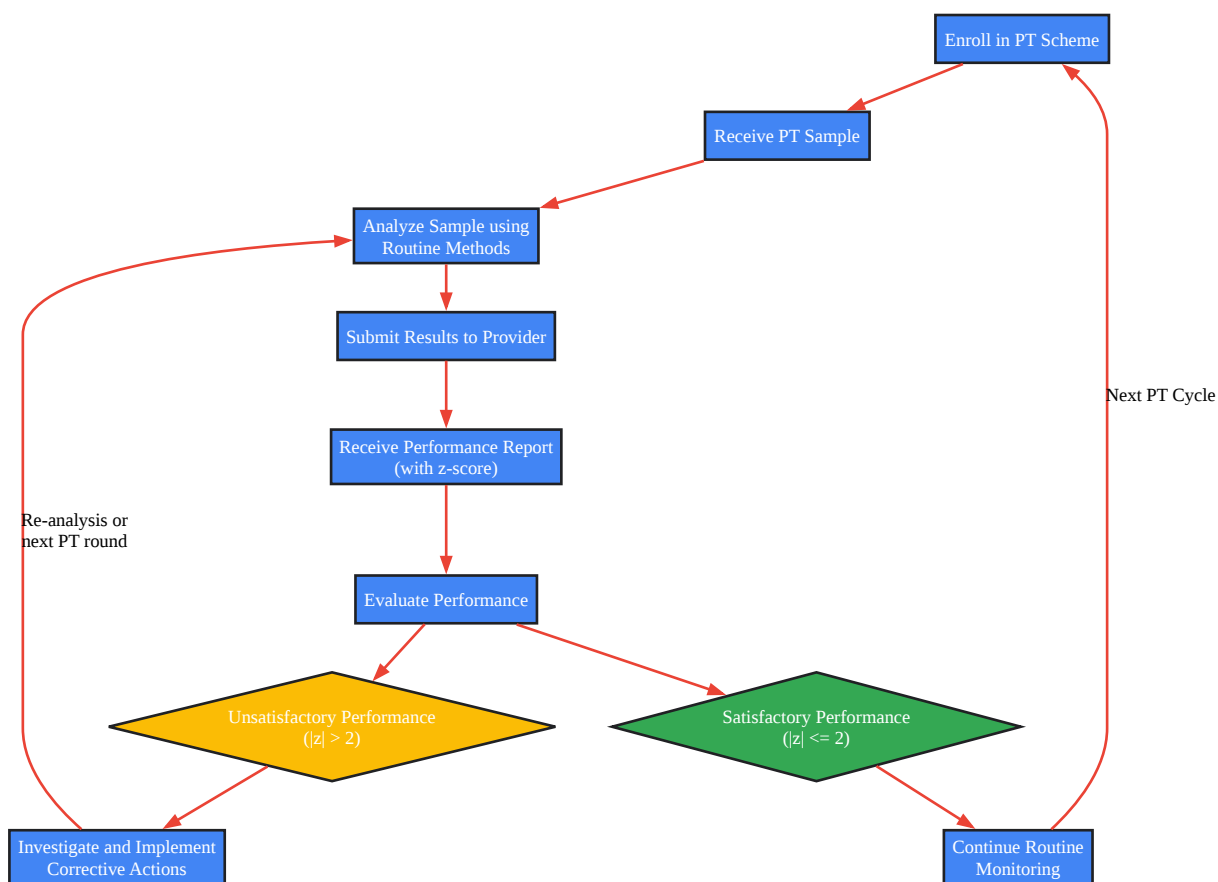


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Caption: A typical workflow for fatty acid analysis.

Logical Relationship of Proficiency Testing

The process of participating in a proficiency testing scheme follows a logical sequence, from enrollment to the implementation of corrective actions if necessary. This cycle is crucial for continuous quality improvement in a laboratory.



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Caption: Logical flow of proficiency testing participation.

In conclusion, proficiency testing is an indispensable tool for any laboratory conducting fatty acid analysis. By carefully comparing the offerings of major providers such as AOCS, FAPAS, LGC, and BIPEA, laboratories can select a scheme that aligns with their specific analytical needs and quality management objectives, thereby ensuring the delivery of accurate and defensible results.

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